

Solubility of isoamyl isovalerate in different organic solvents

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Compound of Interest

Compound Name: *Isoamyl isovalerate*

Cat. No.: *B1219995*

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An In-depth Technical Guide to the Solubility of **Isoamyl Isovalerate** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **isoamyl isovalerate** in various organic solvents. Due to its application in flavoring, fragrance, and potentially as a solvent or excipient in pharmaceutical formulations, understanding its solubility is crucial for product development, formulation design, and manufacturing processes.

Introduction to Isoamyl Isovalerate

Isoamyl isovalerate (also known as isopentyl 3-methylbutanoate) is an organic ester with a characteristic fruity aroma, often described as apple- or banana-like. It is a colorless liquid at room temperature and is valued for its aromatic properties in the food, beverage, and cosmetics industries. Its chemical structure, consisting of a ten-carbon ester, suggests a high affinity for organic solvents and low solubility in water.

Solubility Profile of Isoamyl Isovalerate

The solubility of a compound is a critical physicochemical property that influences its behavior in various systems. The information gathered from multiple sources indicates a consistent solubility profile for **isoamyl isovalerate**, characterized by high solubility in non-polar and moderately polar organic solvents and very low solubility in water.

Quantitative and Qualitative Solubility Data

While precise quantitative solubility data for **isoamyl isovalerate** in a wide range of organic solvents at various temperatures is not extensively available in public literature, a consistent qualitative and semi-quantitative picture emerges. The following table summarizes the available information.

Organic Solvent	Solvent Class	Solubility/Miscibility	Temperature	Citation(s)
Ethanol	Alcohol	Excellent solubility, Completely miscible	Ambient	[1] [2]
70% Ethanol (v/v)	Alcohol/Water	1 mL in 6 mL of solvent	Not Specified	[3]
Diethyl Ether	Ether	Excellent solubility, Completely miscible	Ambient	[1] [2]
Benzene	Aromatic Hydrocarbon	High solubility	Ambient	[1] [2]
General Alcohols	Alcohol	Broad compatibility	Not Specified	[1]
General Ethers	Ether	Broad compatibility	Not Specified	[1]
Aromatic Compounds	Aromatic Hydrocarbon	Broad compatibility	Not Specified	[1]
Fixed Oils	Lipid	Soluble	Not Specified	[3] [4]
Paraffin Oil	Hydrocarbon	Soluble	Not Specified	[4] [5]
Propylene Glycol	Glycol	Slightly soluble	Not Specified	[3] [5]
Water	Aqueous	Insoluble	25 °C	[4]
Water	Aqueous	44.59 mg/L (estimated)	25 °C	[4]

Note: The terms "excellent solubility" and "completely miscible" suggest that for many practical purposes in laboratory and industrial settings, **isoamyl isovalerate** can be mixed with solvents like ethanol and diethyl ether in any proportion to form a single phase. However, for

applications requiring precise concentrations, especially near saturation, experimental determination of the exact solubility limit is recommended.

Experimental Protocol for Determining Solubility

For researchers requiring precise solubility data, the following experimental protocol outlines a reliable method for determining the solubility of a liquid solute, such as **isoamyl isovalerate**, in an organic solvent. This method is based on the principle of creating a saturated solution at a controlled temperature and then quantifying the solute concentration.

Materials and Equipment

- High-purity **isoamyl isovalerate** (>98%)
- High-purity organic solvents (analytical grade or higher)
- Temperature-controlled shaker or water bath
- Calibrated thermometer
- Analytical balance
- Volumetric flasks and pipettes
- Glass vials with airtight caps
- Syringes and syringe filters (e.g., 0.22 μm PTFE)
- Gas chromatograph with a Flame Ionization Detector (GC-FID)
- Autosampler vials

Procedure

- Preparation of Saturated Solutions:
 - Add a known volume of the desired organic solvent to several sealed vials.

- Add an excess amount of **isoamyl isovalerate** to each vial to ensure that a saturated solution is formed, with a visible excess of the solute.
- Place the vials in a temperature-controlled shaker or water bath set to the desired temperature.
- Allow the mixtures to equilibrate for an extended period (typically 24 to 48 hours) with continuous agitation to ensure equilibrium is reached.

• Sample Collection:

- After the equilibration period, stop the agitation and allow the vials to rest in the constant temperature environment for at least 2 hours to ensure complete phase separation.
- Carefully withdraw a sample of the clear supernatant (the saturated solution) using a syringe.
- Immediately attach a syringe filter to the syringe and dispense the saturated solution into a clean, pre-weighed autosampler vial. This step is crucial to remove any undissolved micro-droplets of **isoamyl isovalerate**.
- Seal the vial and record the weight of the collected saturated solution.

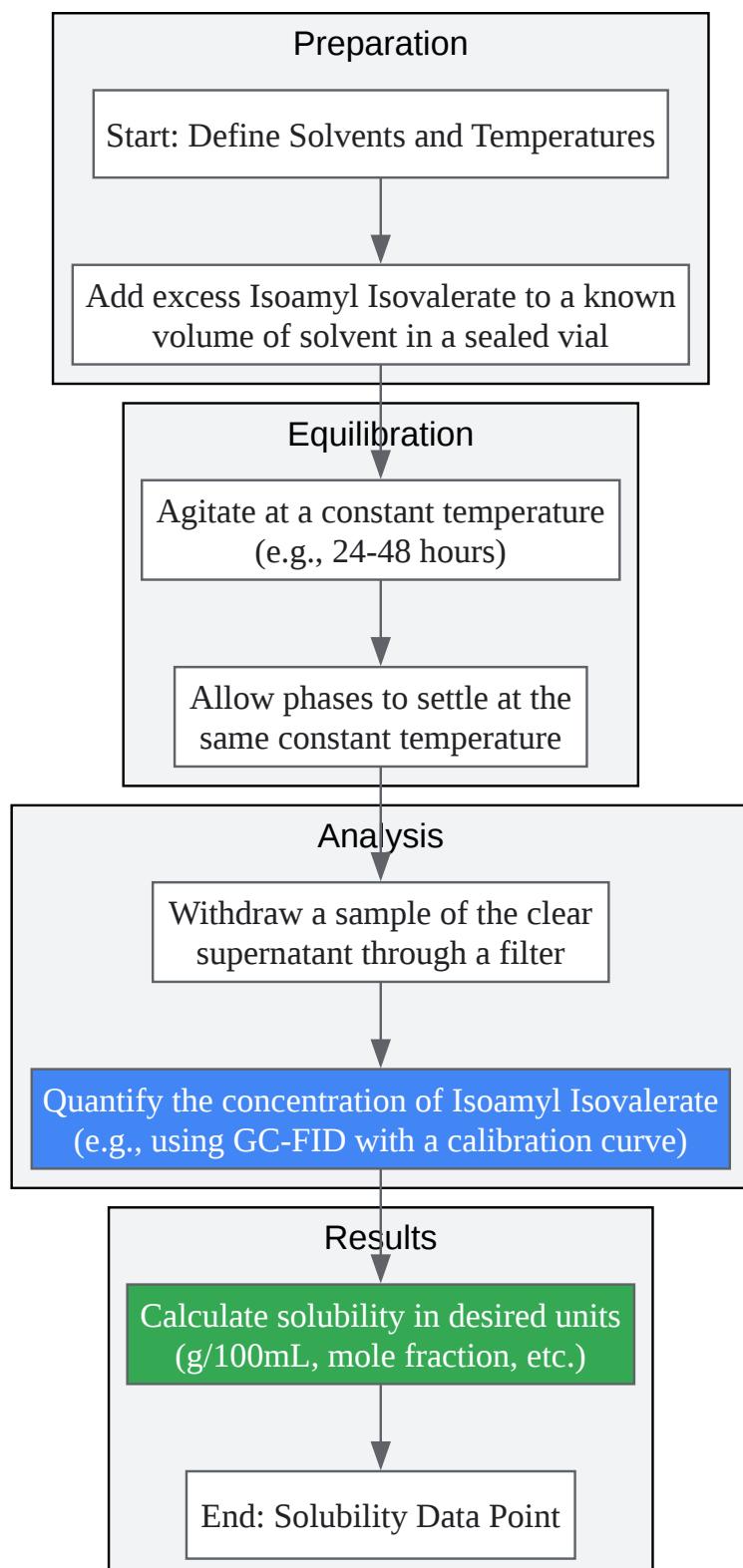
• Quantification by Gas Chromatography (GC-FID):

- Preparation of Standards: Prepare a series of standard solutions of **isoamyl isovalerate** in the same organic solvent at known concentrations.
- Calibration Curve: Inject the standard solutions into the GC-FID system to generate a calibration curve by plotting the peak area against the concentration.
- Sample Analysis: Inject a known volume or weight of the collected saturated solution into the GC-FID system.
- Concentration Determination: Use the peak area from the sample chromatogram and the calibration curve to determine the concentration of **isoamyl isovalerate** in the saturated solution.

- Calculation of Solubility:
 - From the determined concentration and the known volume or weight of the saturated solution, calculate the solubility in the desired units (e.g., g/100 mL, mole fraction, or molality).
- Temperature Dependence:
 - Repeat the entire procedure at different temperatures to establish the temperature-dependent solubility profile of **isoamyl isovalerate** in the chosen solvent.

Visualizing the Experimental Workflow

The following diagram, generated using the DOT language, illustrates the logical flow of the experimental protocol for determining the solubility of **isoamyl isovalerate**.



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Caption: A flowchart illustrating the key steps in the experimental determination of **isoamyl isovalerate** solubility.

Conclusion

Isoamyl isovalerate exhibits high solubility in a wide range of common organic solvents, a characteristic that is consistent with its chemical structure. For many applications, it can be considered miscible with alcohols and ethers. However, for research, drug development, and quality control purposes that require precise quantitative data, it is imperative to perform experimental determinations of solubility under controlled conditions. The protocol provided in this guide offers a robust framework for obtaining such data. Future research to populate a comprehensive, publicly available database of the quantitative solubility of **isoamyl isovalerate** in various organic solvents at different temperatures would be highly beneficial to the scientific and industrial communities.

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